

Proper Disposal of Triacetylresveratrol: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triacetylresveratrol*

Cat. No.: *B3020958*

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The proper disposal of **triacetylresveratrol** is crucial for maintaining laboratory safety and ensuring environmental compliance. As a compound classified with specific hazards, it requires handling as a hazardous chemical waste. This guide provides detailed procedures for its safe management and disposal, intended for researchers, scientists, and drug development professionals.

Key Chemical and Safety Data

Before handling, it is essential to be aware of the properties and hazards associated with **triacetylresveratrol**. This information dictates the necessary safety precautions and disposal route.

Property	Data	Source
CAS Number	42206-94-0	[1]
Molecular Formula	C20H18O6	[1][2]
Physical Form	Solid; white to tan powder	[1][3]
Solubility	Soluble in DMSO and warm 100% ethanol	[3]
GHS Hazard Classes	Skin Irritant (Category 2), Serious Eye Damage (Category 1), Skin Sensitizer (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	[2]
GHS Pictograms	Danger	[2][4]

Standard Operating Procedure for Disposal

This procedure outlines the necessary steps for the safe handling and disposal of **triacetylresveratrol** waste, from the point of generation to final collection.

Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Based on its GHS classification as a skin and eye irritant, **triacetylresveratrol** must be handled as hazardous waste.[2] Always consult the Safety Data Sheet (SDS) before beginning any work.[5]

Required PPE:

- Eye Protection: Use safety glasses or goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[3]

- Hand Protection: Handle with compatible chemical-resistant gloves. Inspect gloves prior to use and use proper removal techniques to avoid skin contact.[3]
- Body Protection: Wear a lab coat or other protective clothing.

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions and ensure compliant disposal.[5]

- Solid Waste:
 - Collect unused or contaminated solid **triacetylresveratrol** in a dedicated, compatible container clearly labeled "Hazardous Waste" and listing the full chemical name.[5][6]
 - Ensure the container is kept tightly sealed except when adding waste.[5][6]
- Liquid Waste (Solutions):
 - If **triacetylresveratrol** is dissolved in a solvent (e.g., DMSO, ethanol), collect it in a separate, compatible liquid waste container.[5]
 - Label the container with "Hazardous Waste" and list all chemical constituents by percentage, including "**Triacetylresveratrol**" and the solvent(s).[6]
 - Do not mix with incompatible waste streams, such as acids or oxidizers.[7] Store acids and bases separately.[7]
- Spill Cleanup:
 - For small spills of the solid powder, prevent further leakage if safe to do so.[3]
 - Carefully sweep or shovel the material to avoid creating dust and place it into the designated solid hazardous waste container for disposal.[3]

Step 3: Storage in a Satellite Accumulation Area (SAA)

All hazardous waste must be stored in a designated and properly managed location pending pickup.

- Store waste containers in a designated Satellite Accumulation Area (SAA), which should be at or near the point of waste generation.[6][7]
- The SAA must be inspected weekly for any signs of leakage.[7]
- Ensure secondary containment, such as a spill tray, is available.[5]
- Waste containers can remain in the SAA for up to one year, provided accumulation limits (typically 55 gallons) are not exceeded.[6][7]

Step 4: Disposal of Empty Containers

Under federal regulations, a container that held a hazardous chemical is not considered "empty" until specific procedures are followed.[8]

- Triple Rinse: The original container must be triple-rinsed with a suitable solvent (e.g., ethanol) to remove all residue.[8]
- Collect Rinsate: The solvent used for rinsing (rinsate) must be collected and disposed of as hazardous liquid waste.[8]
- Final Container Disposal: Once properly rinsed, remove or deface the original labels and dispose of the container according to your institution's guidelines for non-hazardous solid waste.[5][8]

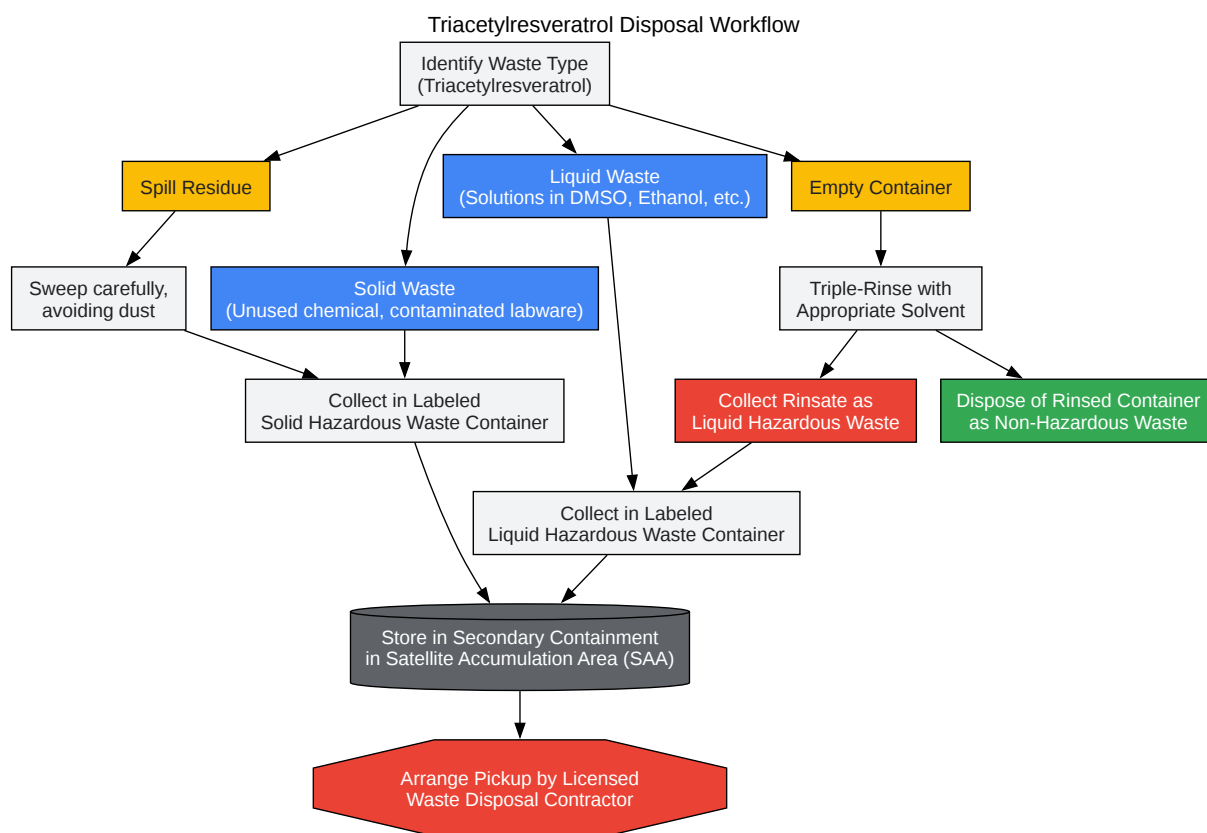
Step 5: Final Disposal Arrangement

Under no circumstances should **triacetylresveratrol** be disposed of in the regular trash or down the drain.[9]

- The required method of disposal is to arrange for collection by a licensed, professional waste disposal company.[3]
- All disposal activities must adhere strictly to federal, state, and local regulations.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **triacetylresveratrol** waste streams.



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Caption: Logical workflow for the safe disposal of **triacetyresveratrol**.

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References

- 1. Triacetyl-resveratrol - CAS-Number 42206-94-0 - Order from Chemodex [chemodex.com]
- 2. Triacetylresveratrol | C₂₀H₁₈O₆ | CID 5962587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. resveratrol triacetate | CAS#:42206-94-0 | Chemsrce [chemsrc.com]
- 5. acewaste.com.au [acewaste.com.au]
- 6. ehrls.upenn.edu [ehrls.upenn.edu]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Hazardous Waste and Disposal - American Chemical Society [acs.org]
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